1-(2-Butoxyethoxy)ethanol physical properties

Author: BenchChem Technical Support Team. **Date**: January 2026

Compound of Interest		
Compound Name:	*1-(2-Butoxyethoxy)ethanol*	
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An In-Depth Technical Guide to the Physical Properties of **1-(2-Butoxyethoxy)ethanol**

For Researchers, Scientists, and Drug Development Professionals

Introduction

1-(2-Butoxyethoxy)ethanol, a high-boiling, colorless liquid with a mild odor, is a versatile glycol ether with significant applications across various scientific and industrial fields.[1] Also known by synonyms such as Diethylene Glycol Monobutyl Ether (DEGBE), Butyl Carbitol, and Butyl Diglycol, its unique combination of ether and alcohol functional groups within its molecular structure imparts excellent solvent properties.[1][2][3] This guide provides a comprehensive overview of its core physical properties, crucial for its application in research, particularly in formulation science, chemical synthesis, and drug development.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **1-(2-Butoxyethoxy)ethanol** is paramount for its effective and safe utilization in experimental design and application. The following table summarizes its key physical constants.

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Property	Value	References
Molecular Formula	$C_8H_{18}O_3$	[2][4]
Molecular Weight	162.23 g/mol	[1][2]
CAS Number	112-34-5	[2]
Appearance	Colorless, viscous liquid	[1][3]
Odor	Mild, pleasant, characteristic	[1][2]
Boiling Point	Approximately 230-231 °C (446-448 °F)	[2]
Melting Point	-68 °C (-90.4 °F)	[2][5]
Density	Approximately 0.953 - 0.967 g/mL at 20-25 °C	[2][6]
Flash Point	Approximately 78-100 °C (172-212 °F) (closed cup)	[6][7]
Vapor Pressure	~0.01 - 30 mmHg at various temperatures	[2][8]
Vapor Density	~5.6 (relative to air)	[2][8]
Viscosity	Data available, temperature-dependent	[1][9]
Refractive Index	~1.432 at 20 °C	[2]
Autoignition Temperature	~223-227 °C (433-441 °F)	[5][7]
Explosive Limits in Air	0.7 - 9.4% by volume	[2][7]

Molecular Structure

The chemical structure of **1-(2-Butoxyethoxy)ethanol** consists of a butyl group attached to a diethylene glycol backbone. This amphiphilic nature, possessing both a hydrophobic alkyl chain and hydrophilic ether and hydroxyl groups, is fundamental to its broad solvency.

Caption: Molecular structure of **1-(2-Butoxyethoxy)ethanol**.

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Solubility Characteristics

1-(2-Butoxyethoxy)ethanol is notable for its miscibility with water and a wide array of organic solvents.[2][10] It is soluble in alcohols, ketones, ethers, aromatic hydrocarbons, and halogenated hydrocarbons.[2] This broad solvency makes it an excellent coupling agent and mutual solvent for formulations containing otherwise immiscible components, such as oil and water. Its ability to dissolve a variety of substances including oils, dyes, gums, and both natural and synthetic resins is a key attribute.[2]

Safety and Handling

While possessing low volatility, proper safety precautions are essential when handling **1-(2-Butoxyethoxy)ethanol**. It is classified as a serious eye irritant.[11] Prolonged or repeated skin contact may cause minor irritation.[2] Inhalation of high concentrations of vapor may lead to respiratory tract irritation.[11][12] It is crucial to use this chemical in well-ventilated areas and to wear appropriate personal protective equipment (PPE), including safety glasses or goggles and chemical-resistant gloves.[13] It is incompatible with strong oxidizing agents and strong bases.[2]

Applications in Research and Development

The unique physical properties of **1-(2-Butoxyethoxy)ethanol** lend it to a multitude of applications in research and industry:

- Solvent Systems: Its high boiling point and low volatility make it an ideal solvent for processes requiring slow evaporation, such as in the formulation of paints, coatings, and printing inks.[14]
- Chemical Synthesis: It serves as a reaction solvent for various chemical transformations, particularly those requiring elevated temperatures.
- Formulation Science: In drug development, it can be explored as a co-solvent or component in topical and transdermal delivery systems, owing to its ability to solubilize a wide range of active pharmaceutical ingredients (APIs).
- Cleaning and Surface Treatment: It is a component in many industrial and household cleaners due to its effectiveness in dissolving oils and greases.

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Experimental Protocols for Property Determination

The physical properties outlined in this guide are determined through standardized experimental methodologies. While specific protocols for this compound are not detailed here, the general approaches are well-established:

- Purity and Identification (Gas Chromatography - GC):
  - Principle: Separates components of a mixture based on their differential partitioning between a stationary phase and a mobile gas phase.
  - Methodology: A small sample is injected into the GC instrument. The retention time, the time it takes for the compound to travel through the column, is characteristic of the substance and can be used for identification. The area under the peak is proportional to the concentration, allowing for purity assessment.[6]
- Density Measurement (Pycnometry or Oscillating U-tube):
  - Principle: Determines the mass of a known volume of the liquid at a specific temperature.
  - Methodology: A pycnometer (a flask with a specific volume) is weighed empty, then filled with the sample and weighed again. The density is calculated by dividing the mass of the liquid by its volume. Modern instruments often use an oscillating U-tube, where the oscillation frequency is related to the density of the sample.[9]
- Viscosity Measurement (Viscometry):
  - Principle: Measures a fluid's resistance to flow.
  - Methodology: Various types of viscometers can be used, such as capillary viscometers (measuring the time for a known volume of liquid to flow through a capillary) or rotational viscometers (measuring the torque required to rotate a spindle in the fluid).[9]
- Refractive Index Measurement (Refractometry):
  - Principle: Measures how much light is bent, or refracted, when it enters the liquid. This is a characteristic property of a substance.

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- Methodology: A refractometer is used to measure the refractive index. A drop of the sample is placed on the prism, and the instrument measures the angle at which light is refracted.[9]

Caption: General experimental workflow for physical property determination.

Conclusion

1-(2-Butoxyethoxy)ethanol is a valuable solvent with a well-characterized set of physical properties that are critical to its diverse applications. Its high boiling point, broad solvency, and miscibility with both aqueous and organic systems make it a compound of interest for researchers and formulation scientists. A comprehensive understanding of its physical characteristics, coupled with adherence to appropriate safety protocols, is essential for leveraging its full potential in scientific and industrial settings.

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- To cite this document: BenchChem. [1-(2-Butoxyethoxy)ethanol physical properties]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b3053561#1-2-butoxyethoxy-ethanol-physical-properties]

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